

# 6 6' dibromoindigo vs 5 5' dibromoindigo properties

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## Compound Focus: 6,6-Dibromoindigo

CAS No.: 19201-53-7

Cat. No.: S597120

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## Overview of 6,6'-Dibromoindigo

6,6'-dibromoindigo, historically known as **Tyrian purple** or **royal purple**, is a natural dye and an organic semiconductor. The table below summarizes its key properties [1] [2] [3].

Property	Details for 6,6'-Dibromoindigo
IUPAC Name	6,6'-dibromo-2,2'-biindole-3,3'(1H,1'H)-dione [2]
CAS Number	19201-53-7 [2]
Molecular Formula	C <sub>16</sub> H <sub>8</sub> Br <sub>2</sub> N <sub>2</sub> O <sub>2</sub> [2]
Molecular Weight	420.055 g/mol [2] (420.060 g/mol also reported [3])
Appearance	Purple solid [3]

Property	Details for 6,6'-Dibromoindigo
Density	1.932 g/cm <sup>3</sup> [2]
Boiling Point	486°C at 760 mmHg [2]
Flash Point	247.7°C [2]
Bandgap	1.8 eV [1]
HOMO/LUMO	HOMO: -5.5 eV; LUMO: -3.7 eV (estimated from experimental data) [1]
Solubility	Insoluble in most common organic solvents [4]
Semiconductor Performance	Balanced ambipolar (both p- and n-type) charge transport; good air-stability for n-channel operation [1]

## Experimental Data for 6,6'-Dibromoindigo

**Optoelectronic Performance in Transistors** When fabricated into ambipolar organic phototransistors, 6,6'-dibromoindigo demonstrates the following performance metrics under light illumination [1]:

Channel Type	Photoresponsivity	External Quantum Efficiency (EQE)
n-channel	10.3 A W <sup>-1</sup>	2437%
p-channel	55.4 mA W <sup>-1</sup>	13.1%

### Spectral Characteristics

- UV-Vis Absorption:** Features a broad absorption band from approximately **350 to 700 nm**, with a maximum in the visible region, contributing to its deep purple color [1] [4].
- FTIR Spectroscopy:** Key characteristic peaks include N-H stretch around **3300 cm<sup>-1</sup>** and C=O stretch at **1630 cm<sup>-1</sup>** [4].
- Raman Spectroscopy:** The most prominent peak is the carbon-carbon double bond stretch at **1582 cm<sup>-1</sup>** [4].

## Key Experimental Protocols

Here are the methodologies for key experiments involving 6,6'-dibromoindigo as reported in the literature.

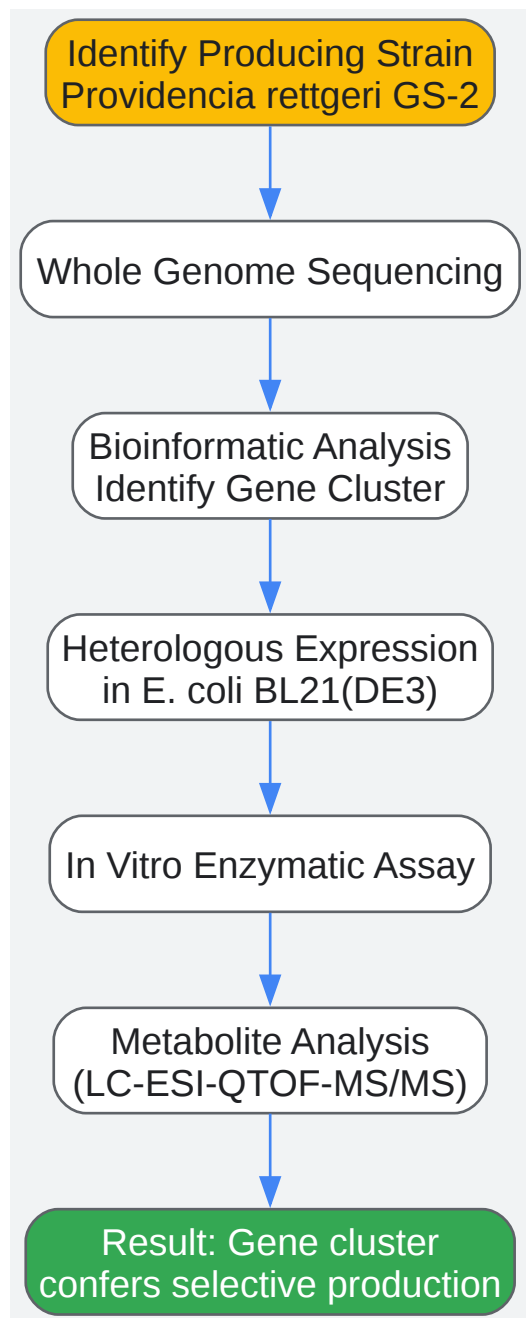
**1. Chemical Synthesis Protocol** This is a multi-step synthesis based on a procedure from the literature [1].

- **Step 1: Synthesis of 6-bromo-3-iodoindole**
  - **Reaction:** 6-bromoindole is reacted with iodine (I<sub>2</sub>), sodium hydroxide (NaOH), and potassium iodide (KI) in methanol and water.
  - **Conditions:** Stirred at room temperature for 3 hours.
  - **Work-up:** The product precipitates out, is collected by filtration, and used directly in the next step.
- **Step 2: Synthesis of 3-acetoxy-6-bromoindole**
  - **Reaction:** The product from Step 1 reacts with silver acetate (AgOAc) in glacial acetic acid.
  - **Conditions:** Stirred at 90°C for 2 hours.
  - **Purification:** The crude product is purified by column chromatography (silica gel, dichloromethane eluent).
- **Step 3: Synthesis of 6,6'-dibromoindigo**
  - **Reaction:** The product from Step 2 is hydrolyzed with a 1M sodium hydroxide (NaOH) solution in ethanol.
  - **Conditions:** Stirred at room temperature for 3 hours.
  - **Work-up:** The final purple solid precipitates, is collected by filtration, and washed with water and cold ethanol.

**2. Thin-Film Device Fabrication (for Transistors)** This protocol describes how to create the active channel layer for optoelectronic devices [1].

- **Substrate Preparation:** Use a silicon wafer with a 300 nm thermal SiO<sub>2</sub> layer. Modify the SiO<sub>2</sub> surface with an **n-octadecyltrimethoxysilane (OTS)** self-assembled monolayer to improve film formation.
- **Deposition:** The 6,6'-dibromoindigo channel layer (30 nm thick) is deposited via **thermal evaporation** under high vacuum ( $<5.0 \times 10^{-6}$  torr).
- **Conditions:** The substrate is held at 80°C during deposition, with a slow evaporation rate of 0.1–0.3 Å/s.
- **Post-treatment:** The film is thermally annealed at 100°C for 30 minutes in an inert nitrogen atmosphere.
- **Electrodes: Gold (Au) source-drain electrodes** (40 nm thick) are thermally evaporated through a shadow mask to define the transistor channel.

**3. Biosynthesis Workflow Identification** A bacterial strain, *Providencia rettgeri* GS-2, was found to selectively produce Tyrian purple when fed 6-bromotryptophan [5]. The following workflow was used to identify and validate the responsible gene cluster.



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## References

1. Ambipolar organic phototransistors based on 6,6'-dibromoindigo - PMC [[pmc.ncbi.nlm.nih.gov](https://pubmed.ncbi.nlm.nih.gov/)]
2. 6,6'-Dibromoindigo | CAS#:19201-53-7 | Chemsrvc 6 [[chemsrc.com](https://chemsrc.com/)]
3. 6,6'-Dibromoindigo - Wikipedia Dibromoindigo [[en.wikipedia.org](https://en.wikipedia.org/)]
4. Spectral Comparison of Commercial and Synthesized Tyrian Purple [[mccrone.com](https://mccrone.com/)]
5. Frontiers | Identification of an indole biodegradation gene cluster from... [[frontiersin.org](https://frontiersin.org/)]

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